

"4-Butyl-2,3-dichloroaniline" vs other dichloroaniline isomers toxicity

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Compound of Interest

Compound Name: 4-Butyl-2,3-dichloroaniline

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A Comparative Toxicological Assessment of Dichloroaniline Isomers

An In-depth Analysis for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the toxicological profiles of various dichloroaniline (DCA) isomers. Due to a lack of available experimental data, a direct toxicological comparison of **4-Butyl-2,3-dichloroaniline** with other DCA isomers could not be conducted. A Safety Data Sheet (SDS) for **4-Butyl-2,3-dichloroaniline** indicates it is harmful if swallowed, toxic in contact with skin or if inhaled, and toxic to aquatic life with long-lasting effects; however, quantitative toxicity data is not available as its toxicological properties have not been thoroughly investigated[1]. This document focuses on a detailed comparison of the six standard dichloroaniline isomers: 2,3-DCA, 2,4-DCA, 2,5-DCA, 2,6-DCA, 3,4-DCA, and 3,5-DCA, based on available experimental data.

The primary toxic effect associated with dichloroanilines is methemoglobinemia, a condition characterized by the oxidation of iron in hemoglobin, rendering it unable to transport oxygen effectively[2]. This guide presents a summary of acute toxicity, aquatic toxicity, and genotoxicity data to facilitate a clear understanding of the relative hazards of these isomers.

Quantitative Toxicity Data

The following tables summarize the available quantitative toxicity data for the six dichloroaniline isomers.

Table 1: Acute Toxicity Data for Dichloroaniline Isomers

Isomer	Oral LD50 (mg/kg bw)	Dermal LD50 (mg/kg bw)	Inhalation LC50 (mg/m ³)
2,3-DCA	940 (rat)	934 (rat, male)	No data available
2635 (rat, male), 2489 (rat, female)[3]	>1000 (rat, female)		
2,4-DCA	3110 (rat)	No data available	No data available
2,5-DCA	No data available	No data available	No data available
2,6-DCA	3167 (rat)[4]	No data available	No data available
3,4-DCA	530 - 880 (rat)[5]	>1000 (rat), 300 (rabbit)[5]	3300 (rat, 4h)[5]
570 (rat)	631 < LD50 < 1000 (rabbit)		
510 (mouse, male), 470 (mouse, female)			
3,5-DCA	No data available	No data available	No data available

Table 2: Aquatic Toxicity Data for Dichloroaniline Isomers

Isomer	Species	Endpoint	Value (µg/L)
2,5-DCA	Daphnia magna	48h LC50	2900[6]
3,4-DCA	Daphnia magna	48h EC50	74000[7]
3,5-DCA	Daphnia magna	48h EC50	2900 (as 2,5-DCA)[6]

Table 3: Genotoxicity and Carcinogenicity of Dichloroaniline Isomers

Isomer	Ames Test Result	Carcinogenicity Classification
3,4-DCA	Negative[5]	Suggested concern
2,6-DCA	No data available	No positive evidence in rats and mice[8]

Experimental Protocols

The toxicity data presented in this guide are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are brief summaries of the methodologies for the key experiments cited.

Acute Oral Toxicity (OECD 401)

This test determines the median lethal dose (LD50) of a substance after a single oral administration.[1][9][10][11]

- Test Animals: Typically rats, at least 5 per dose group, of a single sex.[1]
- Procedure: The test substance is administered in graduated doses to several groups of fasted animals via gavage.[1]
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[1]
- Endpoint: The LD50 is calculated statistically as the dose expected to cause death in 50% of the animals.[1]

Acute Dermal Toxicity (OECD 402)

This method assesses the toxicity of a substance following a single, 24-hour dermal application.[12][13][14][15][16]

- Test Animals: Usually rabbits or rats, with healthy, intact skin.[16]

- Procedure: The substance is applied to a shaved area of the back (approximately 10% of the body surface) and covered with a porous gauze dressing.[\[15\]](#)
- Observation: Animals are observed for mortality and signs of toxicity for 14 days.[\[14\]](#)
- Endpoint: The dermal LD50 is determined.

Acute Inhalation Toxicity (OECD 403)

This guideline evaluates the toxicity of a substance when inhaled for a short period.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Test Animals: Typically rats.
- Procedure: Animals are exposed to the substance (as a gas, vapor, or aerosol) in an inhalation chamber for a defined period, usually 4 hours. Multiple concentrations are tested.
- Observation: Animals are monitored for toxic effects and mortality during and after exposure for at least 14 days.
- Endpoint: The LC50 (median lethal concentration) is calculated.[\[20\]](#)

Bacterial Reverse Mutation Test (Ames Test, OECD 471)

This in vitro assay is used to assess the mutagenic potential of a substance.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are deficient in synthesizing an essential amino acid (e.g., histidine or tryptophan).[\[21\]](#)
- Procedure: The bacteria are exposed to the test substance with and without a metabolic activation system (S9 mix).[\[21\]](#)
- Observation: The number of revertant colonies (bacteria that have mutated back to a state where they can synthesize the essential amino acid) is counted.[\[21\]](#)
- Endpoint: A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies.[\[21\]](#)

Daphnia sp. Acute Immobilisation Test (OECD 202)

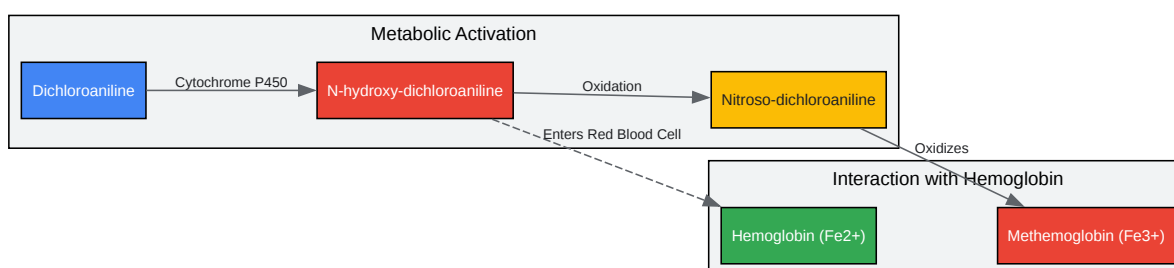
This test evaluates the acute toxicity of substances to aquatic invertebrates.[3][26][27][28][29]

- Test Organism: Daphnia magna, less than 24 hours old.[26]
- Procedure: Daphnids are exposed to a range of concentrations of the test substance for 48 hours.[26]
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours.[26]
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) is determined. [27]

Signaling Pathways and Experimental Workflows

Mechanism of Methemoglobin Formation

The primary mechanism of toxicity for dichloroanilines is the induction of methemoglobinemia. This process involves the metabolic activation of the aniline group to form reactive intermediates that oxidize the ferrous iron (Fe^{2+}) in hemoglobin to the ferric state (Fe^{3+}), rendering it incapable of binding and transporting oxygen.



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Mechanism of Methemoglobin Formation by Dichloroanilines.

Experimental Workflow: Acute Oral Toxicity (OECD 401)

The following diagram illustrates the general workflow for an acute oral toxicity study.

Workflow for an Acute Oral Toxicity Study.

Experimental Workflow: Ames Test (OECD 471)

This diagram outlines the key steps in performing a bacterial reverse mutation assay.

Workflow for the Ames Test.

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